

Spectroscopic Analysis for the Structural Confirmation of Isobutyl Benzoate: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isobutyl benzoate*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the spectroscopic data for **isobutyl benzoate** against common alternatives—methyl benzoate, ethyl benzoate, and n-butyl benzoate. The structural confirmation of these compounds is crucial in various scientific disciplines, including drug development, where precise molecular identification is paramount. The following sections present a detailed analysis of ^1H NMR, ^{13}C NMR, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) data, supported by experimental protocols and a logical workflow for structural elucidation.

Comparative Spectroscopic Data

The structural differences between **isobutyl benzoate** and its linear-chain isomers and smaller counterparts are clearly distinguishable through modern spectroscopic techniques. The following tables summarize the key quantitative data for each compound, facilitating a direct comparison.

Table 1: ^1H NMR Spectroscopic Data (Solvent: CDCl_3)

Compound	Chemical Shift (δ) [ppm]	Multiplicity	Coupling Constant (J) [Hz]	Assignment
Isobutyl Benzoate	8.05	d	~7.8	2H, Ar-H (ortho)
	7.55	t	~7.4	1H, Ar-H (para)
	7.44	t	~7.7	2H, Ar-H (meta)
	4.10	d	6.7	2H, -OCH ₂ -
	2.08	m	6.7	1H, -CH(CH ₃) ₂
	1.00	d	6.7	6H, -CH(CH ₃) ₂
Methyl Benzoate	8.03	m	-	2H, Ar-H (ortho)
	7.54	m	-	1H, Ar-H (para)
	7.42	m	-	2H, Ar-H (meta)
	3.91	s	-	3H, -OCH ₃
Ethyl Benzoate[1]	8.05	m	-	2H, Ar-H (ortho)
	7.50	m	-	1H, Ar-H (para)
	7.40	m	-	2H, Ar-H (meta)
	4.38	q	7.1	2H, -OCH ₂ -
	1.39	t	7.1	3H, -CH ₃
n-Butyl Benzoate[2]	8.04	d	7.8	2H, Ar-H (ortho)
	7.54	t	7.4	1H, Ar-H (para)
	7.43	t	7.7	2H, Ar-H (meta)
	4.33	t	6.6	2H, -OCH ₂ -
	1.75	quint	7.1	2H, -OCH ₂ CH ₂ -

1.48	sext	7.4	2H, -CH ₂ CH ₃
0.98	t	7.4	3H, -CH ₃

Table 2: ¹³C NMR Spectroscopic Data (Solvent: CDCl₃)

Compound	Chemical Shift (δ) [ppm]	Assignment
Isobutyl Benzoate[3]	166.8	C=O
132.8	Ar-C (para)	
130.5	Ar-C (ipso)	
129.5	Ar-C (ortho)	
128.3	Ar-C (meta)	
71.1	-OCH ₂ -	
27.9	-CH(CH ₃) ₂	
19.2	-CH(CH ₃) ₂	
Methyl Benzoate[4][5]	167.0	C=O
132.9	Ar-C (para)	
130.2	Ar-C (ipso)	
129.6	Ar-C (ortho)	
128.4	Ar-C (meta)	
52.1	-OCH ₃	
Ethyl Benzoate[6][7][8]	166.8	C=O
132.8	Ar-C (para)	
130.6	Ar-C (ipso)	
129.6	Ar-C (ortho)	
128.3	Ar-C (meta)	
61.1	-OCH ₂ -	
17.3	-CH ₃	
n-Butyl Benzoate	166.7	
132.7	Ar-C (para)	

130.6	Ar-C (ipso)
129.5	Ar-C (ortho)
128.3	Ar-C (meta)
64.9	-OCH ₂ -
30.8	-OCH ₂ CH ₂ -
19.3	-CH ₂ CH ₃
13.8	-CH ₃

Table 3: Infrared (IR) Spectroscopic Data (Neat/Liquid Film)

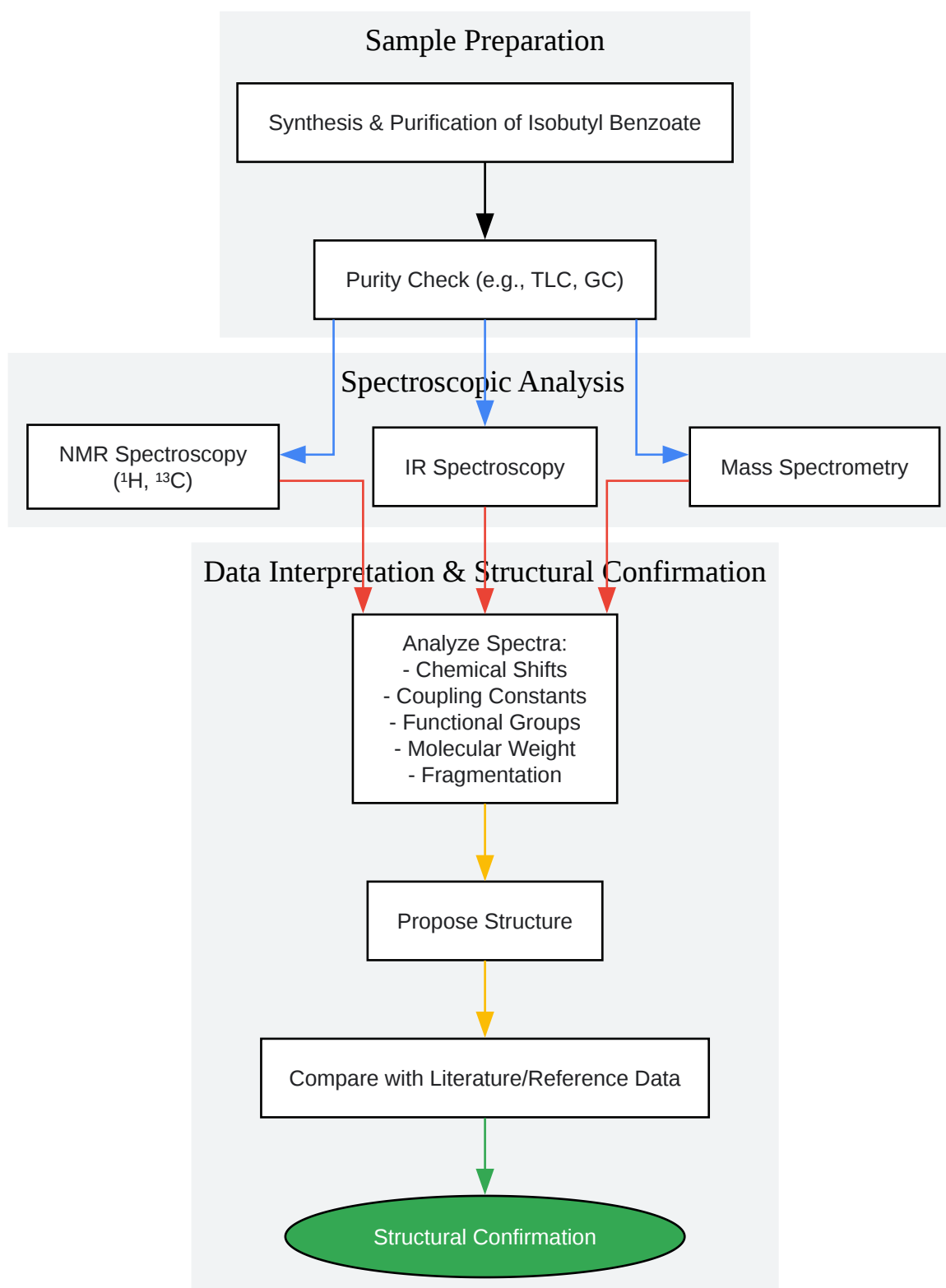
Compound	Absorption Bands (cm ⁻¹)	Assignment
Isobutyl Benzoate	~3070-3030	C-H stretch (aromatic)
~2960-2870	C-H stretch (aliphatic)	
~1720	C=O stretch (ester)	
~1270 and ~1110	C-O stretch	
Methyl Benzoate[9][10]	~3060-3000	C-H stretch (aromatic)
~2955	C-H stretch (aliphatic)	
~1723	C=O stretch (ester)	
~1275 and ~1110	C-O stretch	
Ethyl Benzoate[11][12]	~3065-3030	C-H stretch (aromatic)
~2980-2870	C-H stretch (aliphatic)	
~1726	C=O stretch (ester)	
~1270 and ~1100	C-O stretch	
n-Butyl Benzoate	~3060-3030	C-H stretch (aromatic)
~2960-2870	C-H stretch (aliphatic)	
~1720	C=O stretch (ester)	
~1270 and ~1110	C-O stretch	

Table 4: Mass Spectrometry (MS) Data (Electron Ionization - EI)

Compound	Molecular Ion (M ⁺) [m/z]	Key Fragment Ions [m/z] (Relative Intensity)
Isobutyl Benzoate[13][14]	178	123, 105 (100), 77, 57, 41
Methyl Benzoate[15][16][17][18]	136	105 (100), 77, 51
Ethyl Benzoate[1][19][20]	150	122, 105 (100), 77, 51
n-Butyl Benzoate	178	123, 105 (100), 77, 57, 41

Experimental Workflow for Structural Confirmation

The following diagram illustrates the logical workflow for the spectroscopic analysis and structural confirmation of an organic compound like **isobutyl benzoate**.



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- To cite this document: BenchChem. [Spectroscopic Analysis for the Structural Confirmation of Isobutyl Benzoate: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b106509#spectroscopic-analysis-for-the-structural-confirmation-of-isobutyl-benzoate>]

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